

ethyl formate material safety data sheet (MSDS) analysis

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Compound of Interest

Compound Name: *Ethyl formate*

Cat. No.: *B1671648*

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Ethyl Formate: A Comprehensive Material Safety Analysis

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Ethyl formate, also known as ethyl methanoate, is a versatile ester with a characteristic rum-like odor, widely utilized as a flavoring agent, an industrial solvent, and a fumigant.^[1] Its high volatility and flammability, coupled with its toxicological profile, necessitate a thorough understanding of its material safety data sheet (MSDS) for safe handling and use in research and development settings. This technical guide provides a detailed analysis of the material safety of **ethyl formate**, presenting quantitative data in a structured format, outlining key safety protocols, and visualizing critical safety information.

Physical and Chemical Properties

A comprehensive summary of the key physical and chemical properties of **ethyl formate** is presented in Table 1. This data is essential for understanding the behavior of the substance under various experimental and storage conditions.

Table 1: Physical and Chemical Properties of **Ethyl Formate**

Property	Value	Source(s)
Molecular Formula	C ₃ H ₆ O ₂	[1]
Molecular Weight	74.08 g/mol	[1]
Appearance	Clear, colorless liquid	[1] [2]
Odor	Pleasant, rum-like, fruity	[1] [3]
Odor Threshold	17.5 - 19.8 ppm	[4]
Boiling Point	54 °C (1013 hPa)	[1] [4]
Melting Point	-80.5 °C	[1] [4]
Flash Point	-20 °C (closed cup)	[4] [5]
Autoignition Temperature	851°F (455°C)	[5] [6]
Flammability Limits	LEL: 2.8%, UEL: 16%	[5]
Vapor Pressure	200 mmHg at 20°C	[2] [5]
Specific Gravity	0.922 at 20°C	[5]
Water Solubility	88 g/L at 20°C	[1]
Partition Coefficient (log Pow)	1.504 at 25°C	[4] [7]

Toxicological Data

Ethyl formate is classified as acutely toxic if inhaled or swallowed.[\[1\]](#) Understanding its toxicological profile is critical for risk assessment and the implementation of appropriate safety measures.

Table 2: Toxicological Data for **Ethyl Formate**

Parameter	Value	Species	Source(s)
LD50 (Oral)	1850 mg/kg	Rat	[8]
LD50 (Dermal)	> 5000 mg/kg	Rabbit	[8]
LC50 (Inhalation)	11.1 mg/L (vapor)	Not Specified	[4]
IDLH (Immediately Dangerous to Life or Health)	1500 ppm	Human	[5][9]

Occupational Exposure Limits

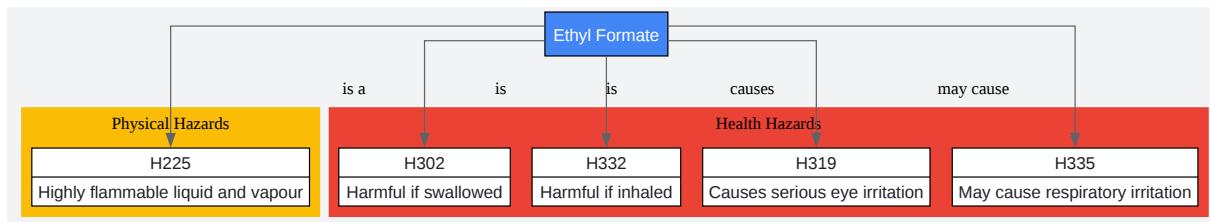
To ensure personnel safety, various regulatory bodies have established occupational exposure limits (OELs) for **ethyl formate**.

Table 3: Occupational Exposure Limits for **Ethyl Formate**

Organization	Limit	Value
OSHA (PEL)	TWA	100 ppm (300 mg/m ³)[9]
NIOSH (REL)	TWA	100 ppm (300 mg/m ³)[9]
ACGIH (TLV)	TWA	100 ppm (303 mg/m ³)[9]

Globally Harmonized System (GHS) Classification

The GHS provides a standardized approach to hazard communication. The classification for **ethyl formate** is visualized in the diagram below, highlighting its primary hazards.[10][11]



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GHS Hazard Classification for **Ethyl Formate**.

Experimental Protocols

The safety data sheets for **ethyl formate** reference standardized experimental protocols for determining its properties. Below are the methodologies for key cited experiments.

Partition Coefficient (n-octanol/water): OECD Test Guideline 117

This guideline specifies the HPLC method for the determination of the partition coefficient (Pow).

Methodology:

- Principle: The logarithm of the partition coefficient (log Pow) is determined by measuring the retention time of the substance in a reversed-phase high-performance liquid chromatography (HPLC) system. The retention time is correlated with the known log Pow values of reference substances.
- Apparatus: A standard HPLC system equipped with a pump, a sample injection system, a reversed-phase column (e.g., C18), a detector (e.g., UV-Vis), and a data recording system.
- Procedure:

- A series of reference compounds with well-documented log Pow values are injected into the HPLC system to create a calibration curve of retention time versus log Pow.
- **Ethyl formate** is then injected under the same conditions.
- The retention time of **ethyl formate** is measured.
- The log Pow of **ethyl formate** is calculated from its retention time using the calibration curve.^[7]
- Data Analysis: The capacity factor (k) is calculated for each reference substance and **ethyl formate**. A graph of log k versus log Pow for the reference substances is plotted. The log Pow of **ethyl formate** is then determined by interpolation from this graph.

Biodegradability: OECD Test Guideline 301D (Ready Biodegradability: Closed Bottle Test)

This test evaluates the ready biodegradability of a chemical substance by aerobic microorganisms.

Methodology:

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated and incubated in a completely filled, closed bottle with no headspace. The degradation is followed by the analysis of dissolved oxygen over a 28-day period.
- Apparatus: Glass bottles with ground-glass stoppers, equipment for measuring dissolved oxygen (e.g., Winkler titration or an oxygen electrode), and a temperature-controlled incubator.
- Procedure:
 - A defined concentration of **ethyl formate** is added to a mineral salt medium inoculated with a small number of microorganisms from a mixed population (e.g., activated sludge).
 - The solution is dispensed into a series of BOD bottles, which are then completely filled and sealed.

- Control bottles without the test substance are also prepared.
- The bottles are incubated in the dark at a constant temperature (e.g., 20°C).
- The dissolved oxygen concentration in replicate bottles is measured at the start of the test and at regular intervals over 28 days.
- Data Analysis: The percentage of biodegradation is calculated from the difference in oxygen consumption between the test bottles and the control bottles, expressed as a percentage of the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches a degradation level of >60% ThOD within a 10-day window during the 28-day test period.^[7]

Personal Protective Equipment (PPE) and Handling

Given the hazards associated with **ethyl formate**, strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

measures	measures	measures	measures	measures in case of inadequate ventilation	requires	requires avoiding	Handling Procedures	requires
Eye Protection Chemical safety glasses or face sheet	Hand Protection Gloves resistant gloves (e.g., Butyl rubber)	Personal Protective Equipment (PPE) Glove-resistant asbestos protective clothing	Body Protection Respiratory Protection By purifying respirator with appropriate cartridges (e.g., AEROMAX) or supplied air respirator		Ventilation Use in a well-ventilated area or with local exhaust ventilation	Ignition Sources Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools	Grounding Ground and bond container and receiving equipment to prevent static dischar	

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Recommended PPE and Handling Procedures for **Ethyl Formate**.

First Aid Measures

In the event of exposure to **ethyl formate**, immediate and appropriate first aid is crucial.

Table 4: First Aid Measures for **Ethyl Formate** Exposure

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.	[4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower.	[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call an ophthalmologist.	[4][10]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[10]

Spill and Disposal Procedures

Proper management of spills and the disposal of **ethyl formate** are essential to prevent environmental contamination and ensure safety.

Spill Response

- Evacuate and Isolate: Immediately evacuate the area and isolate the spill or leak.[12]
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[10]
- Ventilate: Ensure adequate ventilation.[10]
- Containment: Contain the spill with inert absorbent material (e.g., sand, earth).[12]

- Collection: Collect the absorbed material into a suitable, closed container for disposal.[8]

Disposal

Ethyl formate and its contaminated materials must be disposed of as hazardous waste.[13]

This should be done through a licensed disposal company in accordance with local, state, and federal regulations.[10] Do not allow the product to enter drains or waterways.[11]

This technical guide provides a comprehensive overview of the material safety of **ethyl formate**, intended to support safe laboratory practices. Researchers, scientists, and drug development professionals are encouraged to consult the full Safety Data Sheet (SDS) for this chemical prior to its use.

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